

5-Amino-2-morpholinobenzenecarboxylic acid

CAS number 65989-45-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-morpholinobenzenecarboxylic acid

Cat. No.: B1269895

[Get Quote](#)

An In-depth Technical Guide to **5-Amino-2-morpholinobenzenecarboxylic acid** (CAS Number: 65989-45-9)

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Amino-2-morpholinobenzenecarboxylic acid is a key heterocyclic building block in medicinal chemistry. Its unique structural features make it a valuable intermediate in the synthesis of a variety of biologically active compounds. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and its significant applications in drug discovery, particularly in the development of kinase inhibitors and anti-inflammatory agents.

Introduction

5-Amino-2-morpholinobenzenecarboxylic acid, with the Chemical Abstracts Service (CAS) registry number 65989-45-9, is an aromatic carboxylic acid derivative featuring a morpholine and an amino substituent. The presence of these functional groups provides multiple reaction sites, making it a versatile scaffold for chemical modification and the development of novel therapeutic agents. Its application as a key intermediate is particularly noted in the synthesis of targeted therapies such as kinase inhibitors and novel anti-inflammatory drugs[1]. The

morpholine moiety is a common feature in many approved drugs, contributing to favorable pharmacokinetic properties[2][3].

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **5-Amino-2-morpholinobenzenecarboxylic acid** is essential for its effective use in synthesis and drug design.

Property	Value	Reference
CAS Number	65989-45-9	[4]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[1]
Molecular Weight	222.24 g/mol	[1]
Appearance	Off-white to light brown solid	
Solubility	Soluble in dimethyl sulfoxide (DMSO) and methanol. Limited solubility in water.	
Storage	Store in a cool, dry place, protected from light. Recommended storage temperature: 2-8°C.	[1]

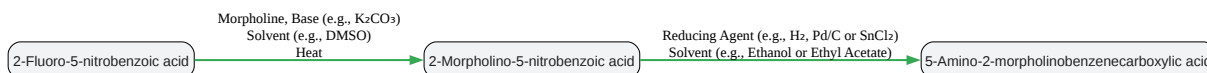
Note: Experimental data for melting point and other specific physical constants are not readily available in published literature and would require experimental determination.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **5-Amino-2-morpholinobenzenecarboxylic acid** is not widely published in peer-reviewed journals, a general synthetic approach can be derived from standard organic chemistry principles and analogous preparations of similar aminobenzoic acid derivatives. The synthesis typically involves a nucleophilic aromatic substitution reaction followed by the reduction of a nitro group.

General Synthetic Pathway

A plausible synthetic route starts from 2-fluoro-5-nitrobenzoic acid. The morpholine ring is introduced via a nucleophilic aromatic substitution, followed by the reduction of the nitro group to the desired amine.



[Click to download full resolution via product page](#)

Caption: General synthetic pathway for **5-Amino-2-morpholinobenzenecarboxylic acid**.

Illustrative Experimental Protocol

This protocol is a representative example based on common organic synthesis methodologies. Researchers should optimize conditions based on their specific laboratory setup and available reagents.

Step 1: Synthesis of 2-Morpholino-5-nitrobenzoic acid

- To a solution of 2-fluoro-5-nitrobenzoic acid (1.0 eq) in dimethyl sulfoxide (DMSO), add potassium carbonate (K_2CO_3) (2.5 eq).
- Add morpholine (1.2 eq) dropwise to the reaction mixture at room temperature.
- Heat the reaction mixture to 80-100°C and stir for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Acidify the aqueous solution with hydrochloric acid (HCl) to a pH of 2-3 to precipitate the product.
- Filter the solid, wash with water, and dry under vacuum to obtain 2-morpholino-5-nitrobenzoic acid.

Step 2: Synthesis of **5-Amino-2-morpholinobenzenecarboxylic acid**

- Suspend 2-morpholino-5-nitrobenzoic acid (1.0 eq) in ethanol or ethyl acetate.
- Add a catalytic amount of 10% Palladium on carbon (Pd/C).
- Subject the mixture to a hydrogen atmosphere (balloon or hydrogenation apparatus) and stir vigorously at room temperature.
- Monitor the reaction by TLC until the starting material is consumed.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield **5-Amino-2-morpholinobenzenecarboxylic acid**. The product can be further purified by recrystallization if necessary.

Applications in Drug Discovery

5-Amino-2-morpholinobenzenecarboxylic acid serves as a crucial building block in the synthesis of targeted therapeutics, primarily kinase inhibitors and anti-inflammatory agents. The amino group provides a key attachment point for building complex molecular architectures, while the morpholine ring can enhance solubility and metabolic stability.

Kinase Inhibitors

Protein kinases are a large family of enzymes that play a central role in cellular signaling pathways, and their dysregulation is a hallmark of many cancers and other diseases[2]. The development of small molecule kinase inhibitors has revolutionized the treatment of various malignancies. The 5-amino-2-morpholinobenzoic acid scaffold can be elaborated to create potent and selective kinase inhibitors.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Amino-2-morpholinobenzoic acid [myskinrecipes.com]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. 5-Amino-2-morpholinobenzenecarboxylic acid [biogen.es]
- To cite this document: BenchChem. [5-Amino-2-morpholinobenzenecarboxylic acid CAS number 65989-45-9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269895#5-amino-2-morpholinobenzenecarboxylic-acid-cas-number-65989-45-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com